

solubility issues with 3-Amino-L-alanine hydrochloride in aqueous solutions

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Compound of Interest

Compound Name: 3-Amino-L-alanine hydrochloride

Cat. No.: B555142

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Technical Support Center: 3-Amino-L-alanine hydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **3-Amino-L-alanine hydrochloride** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **3-Amino-L-alanine hydrochloride** in water?

A1: **3-Amino-L-alanine hydrochloride** is generally described as being only slightly soluble in water and aqueous acids.^{[1][2]} This low solubility can present challenges in preparing stock solutions for various experimental applications. The compound is also hygroscopic, meaning it readily absorbs moisture from the air, which can affect its handling and stability.^{[1][3]}

Q2: Why is **3-Amino-L-alanine hydrochloride** poorly soluble in neutral water?

A2: The solubility of amino acids like 3-Amino-L-alanine is highly dependent on the pH of the solution.^[3] 3-Amino-L-alanine has three ionizable groups: a carboxylic acid and two amino groups (α -amino and β -amino). At neutral pH, the molecule can exist as a zwitterion with both positive and negative charges, which can lead to strong intermolecular electrostatic interactions and crystal lattice formation, reducing its solubility in water.

Q3: How does pH affect the solubility of **3-Amino-L-alanine hydrochloride**?

A3: Adjusting the pH away from the isoelectric point (the pH at which the net charge is zero) generally increases the solubility of amino acids.^[4] By lowering the pH, the carboxylate group becomes protonated, and both amino groups are positively charged, resulting in a net positive charge that enhances solubility. Conversely, at high pH, the amino groups are deprotonated, and the carboxyl group is negatively charged, which can also affect solubility.

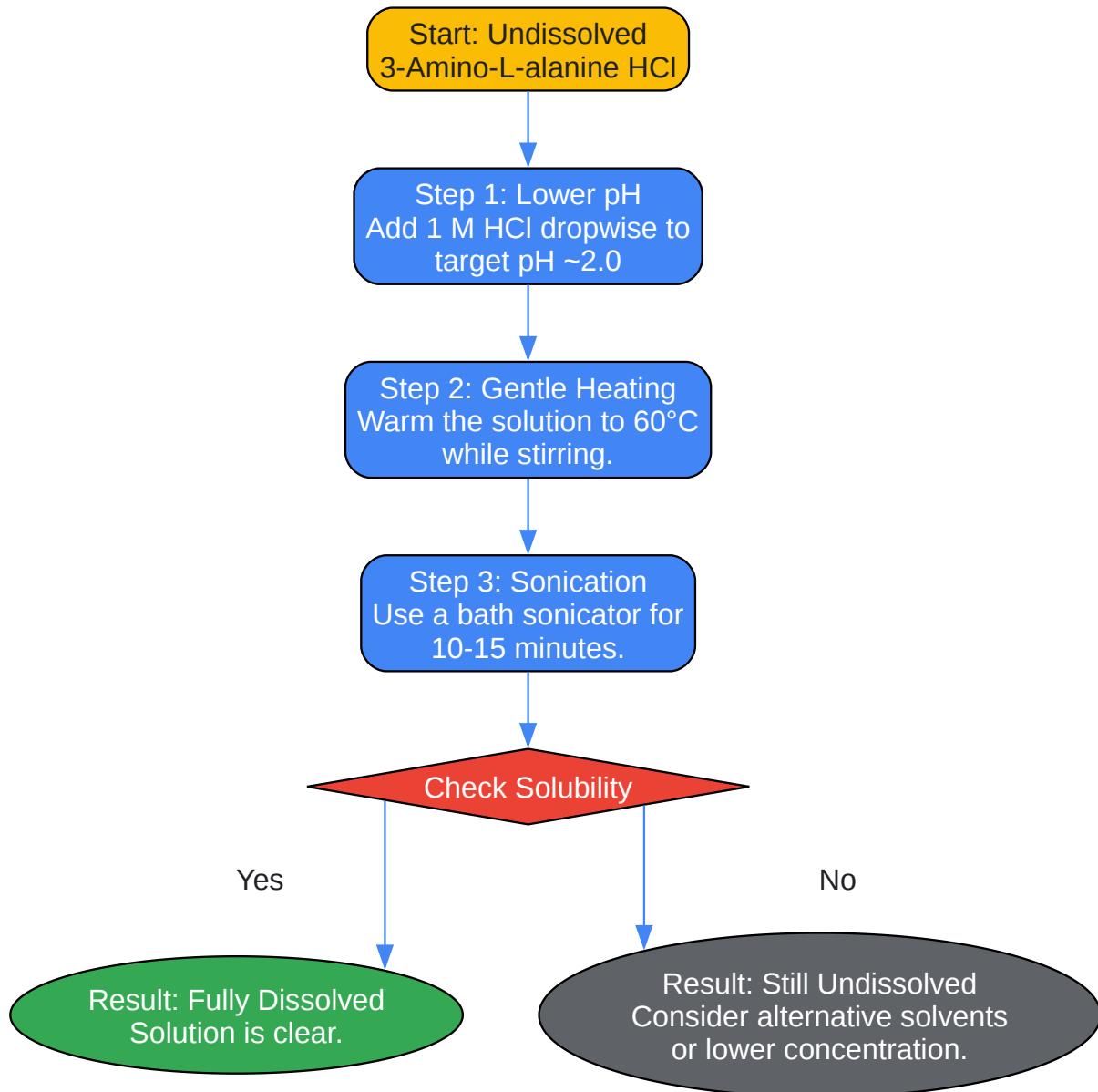
Q4: What are the recommended storage conditions for **3-Amino-L-alanine hydrochloride**?

A4: It is recommended to store **3-Amino-L-alanine hydrochloride** in a tightly sealed container in a dry, cool, and well-ventilated place, typically at 2-8°C.^{[1][3]} Due to its hygroscopic nature, prolonged exposure to atmospheric moisture should be avoided.^[3]

Troubleshooting Guide

Problem: I am unable to dissolve **3-Amino-L-alanine hydrochloride** in water at my desired concentration.

Solution Workflow:

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Caption: Troubleshooting workflow for dissolving **3-Amino-L-alanine hydrochloride**.

Detailed Troubleshooting Steps:

- pH Adjustment: The most effective method to increase solubility is to lower the pH of the aqueous solution. By adding a strong acid like 1 M hydrochloric acid (HCl) dropwise, you can protonate the functional groups of the amino acid, leading to a net positive charge and increased repulsion between molecules, which favors dissolution. Aim for a target pH of approximately 2.0.[5]
- Heating: Gently warming the solution can also aid in dissolution. After adjusting the pH, heating the solution to around 60°C with constant stirring can significantly improve the solubility of **3-Amino-L-alanine hydrochloride**.[5]
- Sonication: If the compound still does not fully dissolve with pH adjustment and heating, using a bath sonicator can help break up any remaining solid particles and facilitate their interaction with the solvent.
- Fresh Solvent: Ensure you are using a fresh, high-purity solvent (e.g., distilled or deionized water). The hygroscopic nature of **3-Amino-L-alanine hydrochloride** means it can absorb moisture, which might affect its dissolution properties.[3]

Quantitative Solubility Data

The solubility of **3-Amino-L-alanine hydrochloride** is highly dependent on the experimental conditions. The following table summarizes available data for this compound and its close analogs.

Compound	Solvent	Temperature	pH	Solubility	Citation
2,3-Diaminopropionic acid hydrochloride	Water	60°C	~2.0 (with 1M HCl)	66.67 mg/mL	[5]
3-Amino-L-alanine hydrochloride	Water	Room Temp.	Neutral	Slightly Soluble	[1] [2]
3-Amino-L-alanine hydrochloride	Aqueous Acid	Room Temp.	Acidic	Slightly Soluble	[1] [2]

Experimental Protocol: Preparation of a Concentrated Aqueous Stock Solution

This protocol details a method for preparing a 66.67 mg/mL stock solution of **3-Amino-L-alanine hydrochloride**.

Materials:

- **3-Amino-L-alanine hydrochloride** powder
- High-purity water (e.g., distilled or deionized)
- 1 M Hydrochloric acid (HCl) solution
- Sterile container (e.g., conical tube or beaker)
- Magnetic stirrer and stir bar
- Water bath or heating block set to 60°C
- pH meter or pH indicator strips

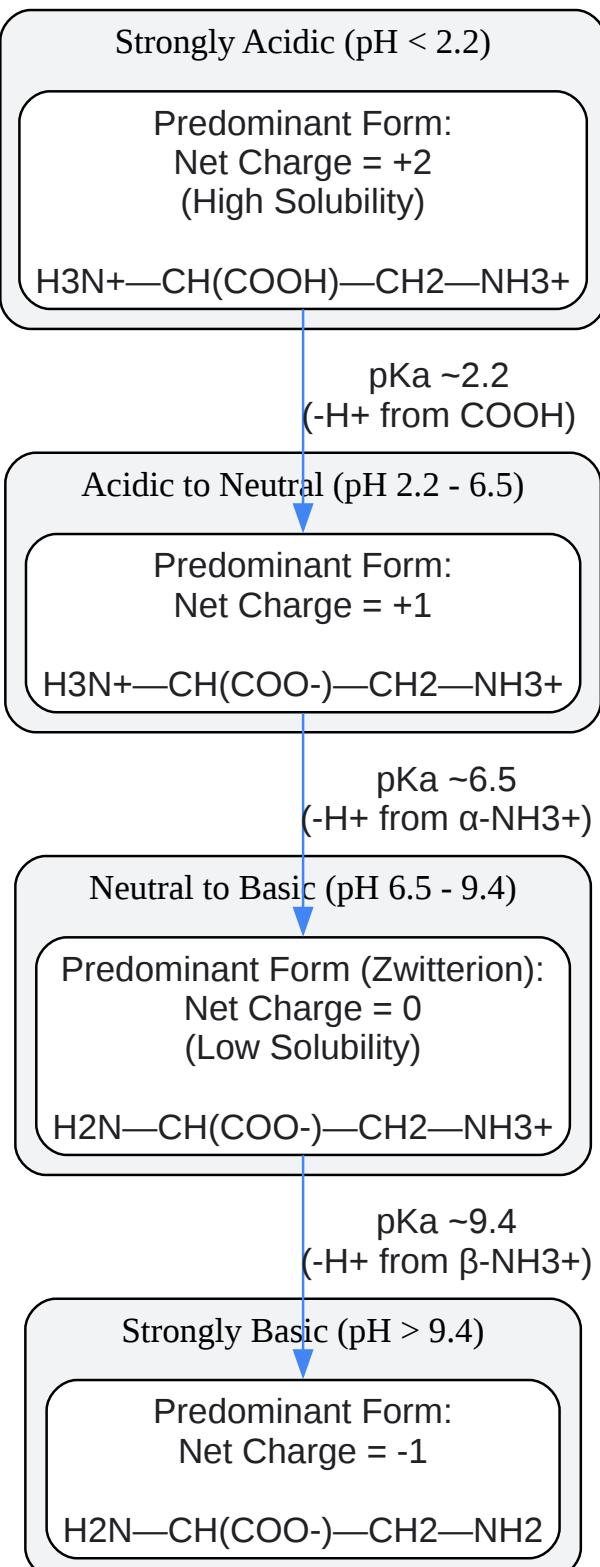
- 0.22 μm sterile filter

Procedure:

- Weighing: Accurately weigh the desired amount of **3-Amino-L-alanine hydrochloride** powder. For a 1 mL stock solution of 66.67 mg/mL, weigh 66.67 mg.
- Initial Mixing: Add the powder to a sterile container with the desired final volume of water. For a 1 mL stock, start with approximately 0.8 mL of water.
- pH Adjustment: While stirring, slowly add 1 M HCl dropwise to the suspension. Monitor the pH continuously until it reaches approximately 2.0.
- Heating: Place the container in a water bath or on a heating block set to 60°C. Continue to stir the solution until the solid is completely dissolved. The solution should become clear.
- Final Volume Adjustment: Once the solid is fully dissolved, allow the solution to cool to room temperature. Adjust the final volume to the desired level with high-purity water.
- Sterilization (Optional): If required for your experiment, sterilize the stock solution by passing it through a 0.22 μm filter.
- Storage: Store the prepared stock solution at 2-8°C. For long-term storage, consider aliquoting and freezing at -20°C or -80°C to avoid repeated freeze-thaw cycles.

pH-Dependent Ionic Forms of 3-Amino-L-alanine

The charge state of 3-Amino-L-alanine is dependent on the pH of the solution due to its three ionizable groups: the carboxylic acid ($\text{pK}_a \sim 2.2$), the α -amino group ($\text{pK}_a \sim 6.5$), and the β -amino group ($\text{pK}_a \sim 9.4$).^[3] The diagram below illustrates the predominant ionic form in different pH ranges.



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